

# An In-depth Technical Guide to Methyl 3-amino-4-(trifluoromethyl)benzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	Methyl 3-amino-4-(trifluoromethyl)benzoate
Cat. No.:	B170562

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **Methyl 3-amino-4-(trifluoromethyl)benzoate**, with a primary focus on the determination of its molecular weight. This document is intended to serve as a valuable resource for professionals in research and development, particularly within the pharmaceutical and chemical industries.

## Chemical Identity and Structure

**Methyl 3-amino-4-(trifluoromethyl)benzoate** is an organic compound featuring a benzoate core structure. Key functional groups, including an amino group and a trifluoromethyl group, are substituted on the benzene ring, influencing its chemical reactivity and potential biological activity.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	Methyl 3-amino-4-(trifluoromethyl)benzoate
Molecular Formula	C <sub>9</sub> H <sub>8</sub> F <sub>3</sub> NO <sub>2</sub>
CAS Number	368-83-2
PubChem CID	136245

# Molecular Weight Determination

The molecular weight of a compound is a fundamental physical property, crucial for stoichiometric calculations in chemical reactions, preparation of solutions of known concentration, and analytical characterization. The molecular weight is the sum of the atomic weights of all constituent atoms in the molecular formula.

## Molecular Formula

The molecular formula of **Methyl 3-amino-4-(trifluoromethyl)benzoate** is  $C_9H_8F_3NO_2$ . This formula is derived from its chemical structure, which consists of nine carbon atoms, eight hydrogen atoms, three fluorine atoms, one nitrogen atom, and two oxygen atoms.

## Atomic Weights of Constituent Elements

The calculation of the molecular weight relies on the standard atomic weights of each element present in the compound.

Table 2: Atomic Weight of Constituent Elements

Element	Symbol	Atomic Weight ( g/mol )
Carbon	C	12.011[1][2][3][4]
Hydrogen	H	1.008[5][6][7][8]
Fluorine	F	18.998[9][10][11][12][13]
Nitrogen	N	14.007[14][15][16][17][18]
Oxygen	O	15.999[19][20][21][22][23]

## Calculation of Molecular Weight

The molecular weight is calculated by multiplying the number of atoms of each element by its atomic weight and summing the results.

Table 3: Molecular Weight Calculation for  $C_9H_8F_3NO_2$

Element	Number of Atoms	Atomic Weight (g/mol)	Contribution to Molecular Weight (g/mol)
Carbon	9	12.011	108.099
Hydrogen	8	1.008	8.064
Fluorine	3	18.998	56.994
Nitrogen	1	14.007	14.007
Oxygen	2	15.999	31.998
Total	219.168		

The calculated molecular weight of **Methyl 3-amino-4-(trifluoromethyl)benzoate** is 219.168 g/mol. It is noteworthy that an isomer of this compound, Methyl 3-amino-5-(trifluoromethyl)benzoate, possesses the same molecular formula and, consequently, the same molecular weight of 219.16 g/mol. [\[24\]](#)

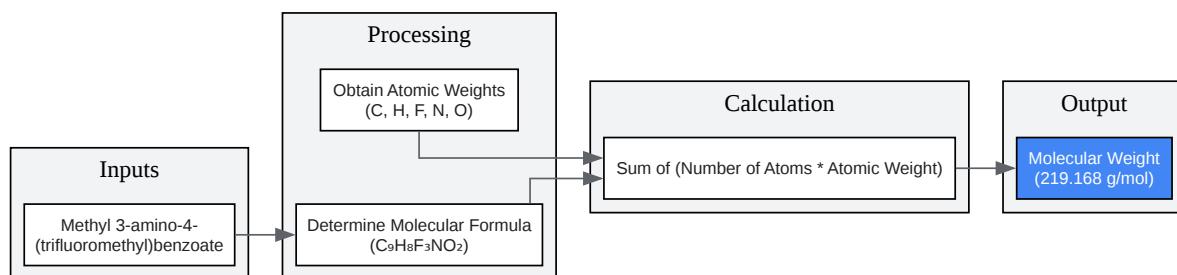
## Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of this compound are beyond the scope of this guide. However, standard analytical techniques such as mass spectrometry, nuclear magnetic resonance (NMR) spectroscopy, and elemental analysis would be employed to confirm the identity and purity of the compound, and to experimentally verify its molecular weight.

## Visualizations

### Logical Relationship of Molecular Weight Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of **Methyl 3-amino-4-(trifluoromethyl)benzoate**.

[Click to download full resolution via product page](#)

Caption: Workflow for Molecular Weight Calculation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [byjus.com](http://byjus.com) [byjus.com]
- 2. Atomic/Molar mass [westfield.ma.edu](http://westfield.ma.edu)
- 3. [m.youtube.com](http://m.youtube.com) [m.youtube.com]
- 4. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov](http://physics.nist.gov)
- 5. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org](http://ciaaw.org)
- 6. [quora.com](http://quora.com) [quora.com]
- 7. Hydrogen - Wikipedia [en.wikipedia.org](http://en.wikipedia.org)
- 8. [m.youtube.com](http://m.youtube.com) [m.youtube.com]
- 9. Atomic Weight of Fluorine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org](http://ciaaw.org)
- 10. Atomic Weights and Isotopic Compositions for Fluorine [physics.nist.gov](http://physics.nist.gov)

- 11. brainly.in [brainly.in]
- 12. byjus.com [byjus.com]
- 13. Fluorine | F (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 15. youtube.com [youtube.com]
- 16. Atomic Weights and Isotopic Compositions for Nitrogen [physics.nist.gov]
- 17. Nitrogen - Wikipedia [en.wikipedia.org]
- 18. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 19. princeton.edu [princeton.edu]
- 20. Oxygen - Wikipedia [en.wikipedia.org]
- 21. youtube.com [youtube.com]
- 22. Atomic Weights and Isotopic Compositions for Oxygen [physics.nist.gov]
- 23. Oxygen, atomic [webbook.nist.gov]
- 24. Methyl 3-amino-5-(trifluoromethyl)benzoate | C9H8F3NO2 | CID 4026781 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 3-amino-4-(trifluoromethyl)benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b170562#methyl-3-amino-4-trifluoromethyl-benzoate-molecular-weight>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)